

# InChI key for 2-(2,4,5-Trichlorophenoxy)acetohydrazide

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## Compound of Interest

Compound Name: 2-(2,4,5-Trichlorophenoxy)acetohydrazide

CAS No.: 2381-77-3

Cat. No.: B1267961

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Technical Monograph: **2-(2,4,5-Trichlorophenoxy)acetohydrazide**

## Part 1: Executive Summary & Core Identity

Compound Definition **2-(2,4,5-Trichlorophenoxy)acetohydrazide** is a synthetic organic compound acting as a critical intermediate in the development of agrochemicals and pharmaceutical agents. Structurally, it consists of a lipophilic 2,4,5-trichlorophenoxy moiety linked to a hydrophilic acetohydrazide tail. While its parent compound, 2,4,5-Trichlorophenoxyacetic acid (2,4,5-T), is a historically significant auxin-mimic herbicide, the hydrazide derivative serves primarily as a scaffold for generating Schiff bases (hydrazones) with potent antimicrobial, antifungal, and anti-inflammatory properties.

The InChIKey The International Chemical Identifier Key (InChIKey) for this compound is the unique, fixed-length hash that serves as its digital fingerprint.

“

*InChIKey:RJNOGGWECYOH OH-UHFFFAOYSA-N*

## Chemical Informatics Table

| Identifier          | Value                                                                              |
|---------------------|------------------------------------------------------------------------------------|
| IUPAC Name          | 2-(2,4,5-trichlorophenoxy)acetohydrazide                                           |
| CAS Registry Number | 2381-77-3                                                                          |
| Molecular Formula   | C <sub>8</sub> H <sub>7</sub> Cl <sub>3</sub> N <sub>2</sub> O <sub>2</sub>        |
| Molecular Weight    | 269.51 g/mol                                                                       |
| SMILES              | <chem>C1=C(C(=CC(=C1Cl)Cl)Cl)OCC(=O)NN</chem>                                      |
| InChI String        | InChI=1S/C8H7Cl3N2O2/c9-4-1-6(11)7(2-5(4)10)15-3-8(14)13-12/h1-2H,3,12H2,(H,13,14) |

## Part 2: Chemical Structure & InChI Analysis

The InChIKey RJNOGGWECYOH OH-UHFFFAOYSA-N is not random; it is a hashed representation of the compound's connectivity and stereochemistry.

- Block 1 (Connectivity):RJNOGGWECYOH OH
  - Encodes the molecular skeleton: the trichlorobenzene ring, the ether linkage, and the hydrazide chain.
- Block 2 (Stereochemistry/Isotopes):UHFFFAOYSA
  - UHFFFAOY indicates no defined stereocenters (achiral).
  - SA indicates the standard version (protonation state).

- Block 3 (Protonation):N
  - Indicates a neutral charge state.

Structural Visualization (DOT) The following diagram illustrates the logical connectivity of the molecule.



Figure 1: Structural connectivity of 2-(2,4,5-Trichlorophenoxy)acetohydrazide.

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## Part 3: Synthesis Protocol

The synthesis of **2-(2,4,5-Trichlorophenoxy)acetohydrazide** is a two-step process starting from 2,4,5-trichlorophenol. This protocol prioritizes yield and purity, specifically mitigating the risk of dioxin formation by controlling temperature.

### Reaction Scheme

- Esterification: 2,4,5-Trichlorophenol + Ethyl chloroacetate

Ethyl 2-(2,4,5-trichlorophenoxy)acetate.

- Hydrazinolysis: Ethyl ester + Hydrazine Hydrate

Target Hydrazide.

### Step-by-Step Methodology

Step 1: Synthesis of the Ethyl Ester Intermediate

- Reagents: 2,4,5-Trichlorophenol (0.01 mol), Ethyl chloroacetate (0.01 mol), Anhydrous Potassium Carbonate (

, 0.015 mol), Acetone (dry).

- Procedure:
  - Dissolve 2,4,5-trichlorophenol in dry acetone in a round-bottom flask.
  - Add anhydrous  
  
and stir for 30 minutes to generate the phenoxide anion.
  - Add ethyl chloroacetate dropwise.
  - Reflux the mixture for 6–8 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
  - Filter the hot solution to remove inorganic salts (  
  
).
  - Evaporate the solvent to yield the ester precipitate. Recrystallize from ethanol.

#### Step 2: Hydrazinolysis (Target Synthesis)

- Reagents: Ethyl 2-(2,4,5-trichlorophenoxy)acetate (from Step 1), Hydrazine hydrate (80% or 99%, excess), Absolute Ethanol.
- Procedure:
  - Dissolve the ester (0.01 mol) in absolute ethanol (30 mL).
  - Slowly add hydrazine hydrate (0.02 mol) with stirring. Note: Excess hydrazine drives the equilibrium toward the product.
  - Reflux the mixture for 4–6 hours. A solid precipitate usually forms upon cooling.
  - Workup: Cool the mixture in an ice bath. Filter the solid product.[\[1\]](#)
  - Purification: Wash with cold ethanol and recrystallize from ethanol/water to obtain needle-like crystals.

#### Synthesis Workflow Diagram

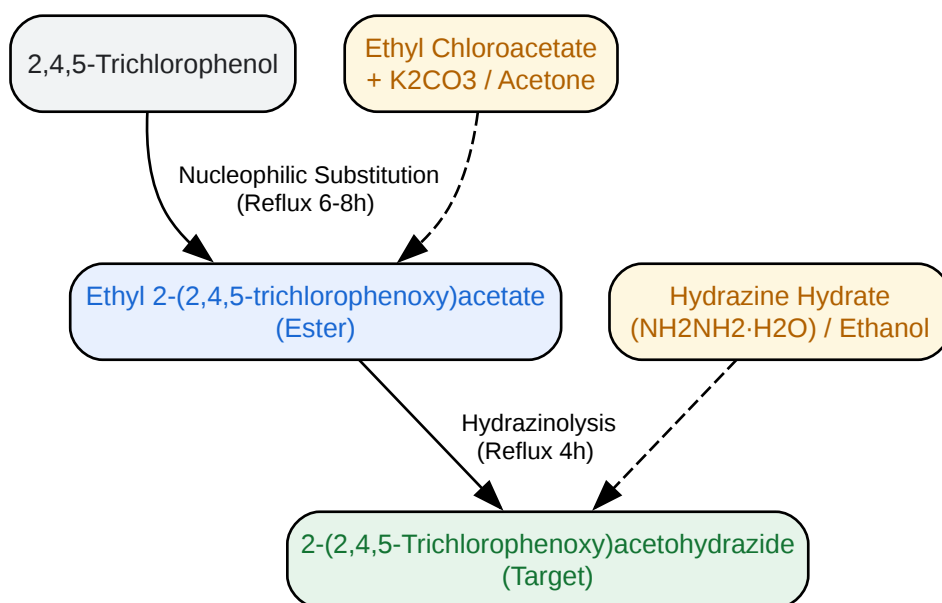


Figure 2: Synthetic pathway for 2-(2,4,5-Trichlorophenoxy)acetohydrazide.

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## Part 4: Analytical Characterization

To validate the synthesis, the following spectral signatures must be confirmed.

| Technique                                 | Feature                    | Expected Signal<br>(ppm / cm <sup>-1</sup> )                  | Assignment                                      |
|-------------------------------------------|----------------------------|---------------------------------------------------------------|-------------------------------------------------|
| IR Spectroscopy                           | Amide I (C=O)              | 1650–1690 cm <sup>-1</sup>                                    | Carbonyl stretching of the hydrazide.           |
| NH Stretching                             | 3200–3350 cm <sup>-1</sup> | Primary and secondary amine stretches (-NH-NH <sub>2</sub> ). |                                                 |
| C-O-C                                     | 1230–1250 cm <sup>-1</sup> | Aryl alkyl ether stretching.                                  |                                                 |
| <sup>1</sup> H NMR (DMSO-d <sub>6</sub> ) | Aromatic Protons           | 7.4 – 7.8 ppm (s)                                             | Two singlets (H-3 and H-6 of the benzene ring). |
| Methylene                                 | 4.6 – 4.8 ppm (s)          | -O-CH <sub>2</sub> -CO- protons.                              |                                                 |
| Hydrazide NH                              | 9.0 – 9.5 ppm (s)          | Amide proton (-CO-NH-).                                       |                                                 |
| Amino NH <sub>2</sub>                     | 4.0 – 4.5 ppm (bs)         | Terminal amino protons (-NH <sub>2</sub> ).                   |                                                 |

Self-Validation Check: The disappearance of the ethyl ester quartet (4.1 ppm) and triplet (1.2 ppm) from the intermediate, combined with the appearance of the NH/NH<sub>2</sub> signals, confirms the conversion.

## Part 5: Applications & Biological Potential

1. Precursor for Schiff Bases (Pharmacophores) The primary research utility of this hydrazide is as a "key" to unlock a library of Schiff bases. By condensing the terminal amino group (-NH<sub>2</sub>) with various aromatic aldehydes, researchers create N-benzylidene-**2-(2,4,5-trichlorophenoxy)acetohydrazides**.

- Mechanism: The azomethine linkage (-CH=N-) formed in this reaction mimics peptide bonds and can bind to bacterial enzymes or DNA.

- **Target Activity:** Literature suggests these derivatives exhibit significant activity against *S. aureus* (Gram-positive) and *E. coli* (Gram-negative) due to the lipophilicity of the trichlorophenoxy tail facilitating cell membrane penetration.

2. **Metal Chelation** The hydrazide moiety possesses nitrogen and oxygen donors capable of bidentate chelation with transition metals ( $\text{Cu}^{2+}$ ,  $\text{Co}^{2+}$ ,  $\text{Ni}^{2+}$ ). These complexes often show enhanced biological activity compared to the free ligand.

## Part 6: Safety & Toxicology (Critical)

**The Dioxin Legacy** The starting material, 2,4,5-trichlorophenol, is historically linked to the formation of 2,3,7,8-Tetrachlorodibenzo-p-dioxin (TCDD) if the synthesis temperature exceeds 160°C under alkaline conditions.

- **Protocol Safety:** The synthesis described above uses mild reflux conditions (approx. 80°C for ethanol/acetone), which is well below the threshold for significant dioxin formation.
- **Handling:** Always handle the parent phenol and the final hydrazide with gloves and in a fume hood. Treat all waste as potentially halogenated hazardous waste.

## References

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